

Stability and Recommended Storage of Deuterated 3-Bromopropionic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromopropionic-2,2,3,3-d4 Acid

Cat. No.: B595124

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the stability and recommended storage conditions for deuterated 3-bromopropionic acid. Understanding the stability profile of this isotopically labeled compound is critical for its effective use in research and development, particularly in applications such as metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry. This document outlines the potential degradation pathways, provides recommended storage conditions, and details experimental protocols for stability assessment.

Chemical Properties and Stability Profile

Deuterated 3-bromopropionic acid, like its non-deuterated counterpart, is a halogenated carboxylic acid. Its stability is influenced by several factors, including temperature, light, moisture, and pH. While stable isotope labeling with deuterium does not involve radioactive decay, the inherent chemical reactivity of the molecule dictates its stability. Compounds enriched with stable isotopes are generally stored in the same manner as their unenriched counterparts.^[1]

The primary degradation pathways for 3-bromopropionic acid, and by extension its deuterated analog, are hydrolysis and elimination reactions.

- **Hydrolysis:** In the presence of water, 3-bromopropionic acid can undergo nucleophilic substitution to form 3-hydroxypropionic acid and hydrobromic acid. This reaction is catalyzed by both acidic and basic conditions.
- **Elimination:** Under basic conditions, dehydrohalogenation can occur, leading to the formation of acrylic acid.

The substitution of hydrogen with deuterium to form a carbon-deuterium (C-D) bond can influence the rate of these degradation reactions. The C-D bond is stronger than the carbon-hydrogen (C-H) bond, a phenomenon known as the kinetic isotope effect. This increased bond strength can lead to enhanced metabolic stability and may also slow down certain chemical degradation pathways.

While specific quantitative stability data for deuterated 3-bromopropionic acid is not readily available in published literature, the stability of the non-deuterated form provides a strong baseline for recommended handling and storage.

Table 1: Physical and Chemical Properties of 3-Bromopropionic Acid

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₃ H ₅ BrO ₂ |
| Molecular Weight | 152.97 g/mol |
| Melting Point | 58-62 °C |
| Boiling Point | 140-142 °C at 45 mmHg |
| pKa | 4.00 at 25 °C |
| Solubility | Soluble in water, alcohol, ether, chloroform, and benzene. |

Source: PubChem CID 11553, ChemBK

Recommended Storage Conditions

To ensure the long-term stability and purity of deuterated 3-bromopropionic acid, the following storage conditions are recommended. These recommendations are based on the known reactivity of the non-deuterated analog and general best practices for storing isotopically labeled compounds.

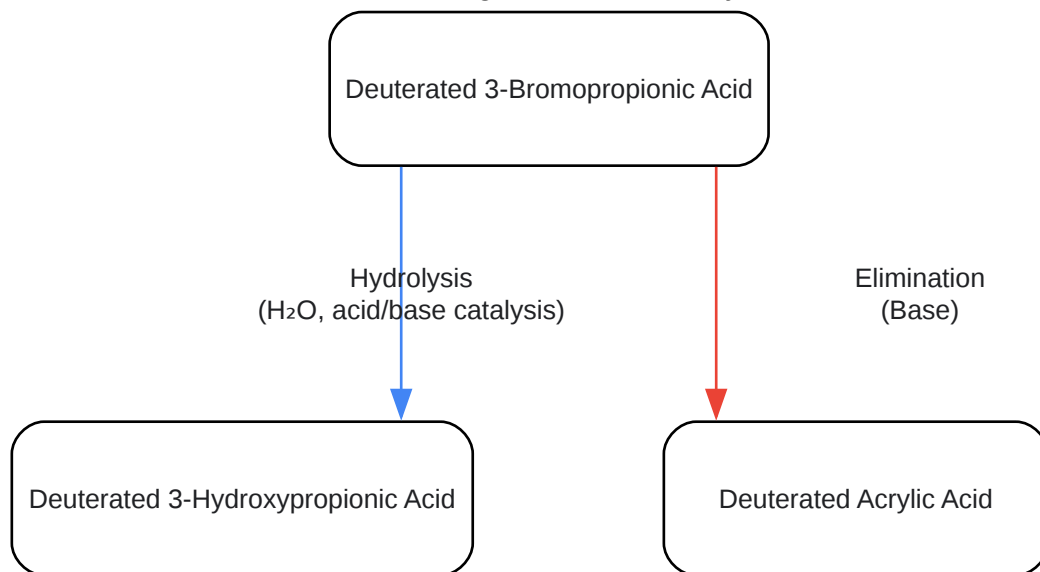
Table 2: Recommended Storage Conditions for Deuterated 3-Bromopropionic Acid

| Condition | Recommendation | Rationale |
|-------------|---|--|
| Temperature | 2-8°C (Refrigerated) | Reduces the rate of potential degradation reactions such as hydrolysis and elimination. |
| Atmosphere | Store under an inert atmosphere (e.g., Argon or Nitrogen) | Minimizes oxidation and reaction with atmospheric moisture. |
| Light | Protect from light | Prevents potential photochemically induced degradation. |
| Moisture | Store in a tightly sealed container in a dry place | Prevents hydrolysis, which is a primary degradation pathway. |
| Container | Use a chemically resistant container (e.g., glass) | Prevents leaching of impurities from the container and reaction with the container material. |

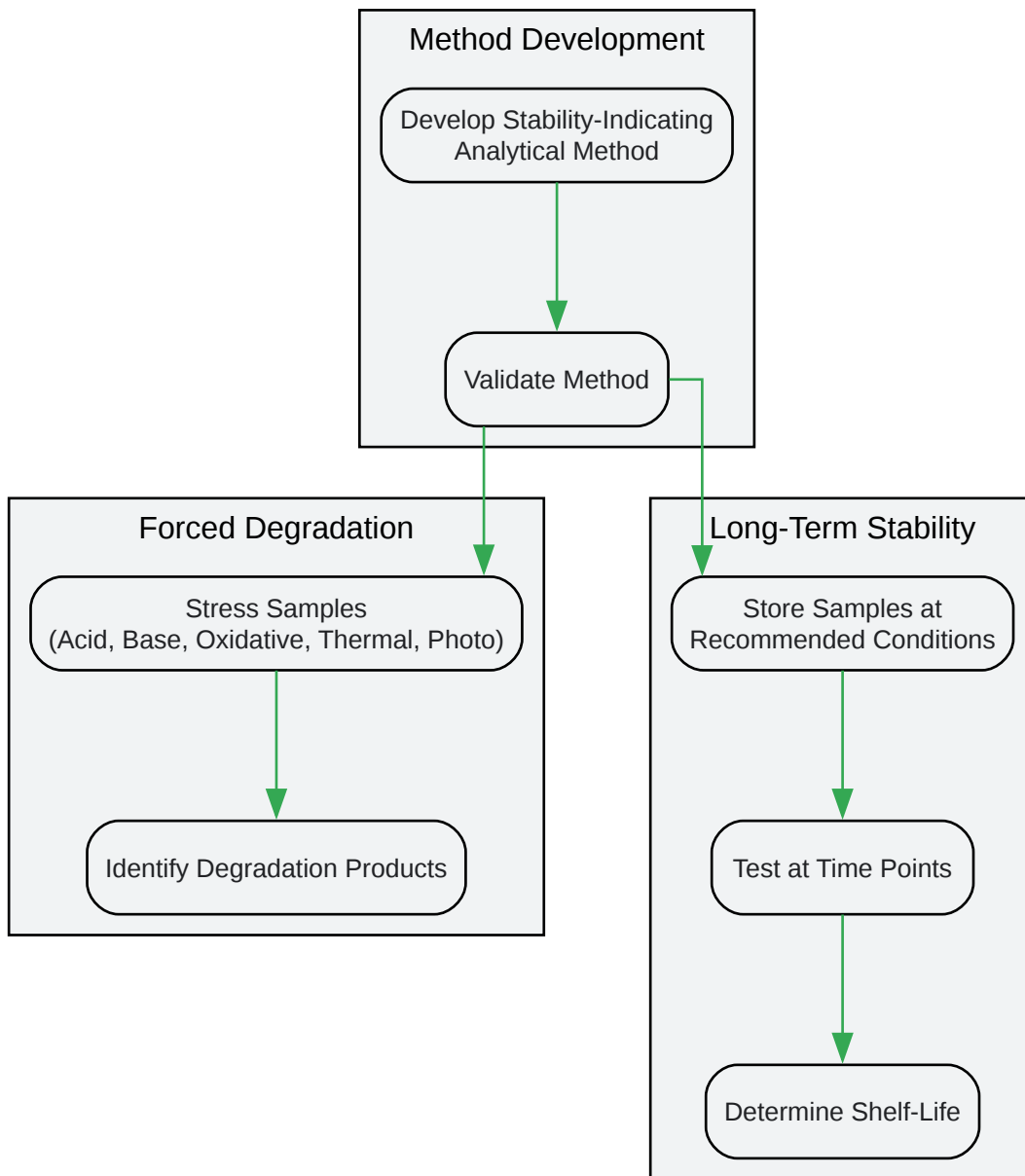
Potential Degradation Pathways

The primary chemical degradation pathways for deuterated 3-bromopropionic acid are nucleophilic substitution (hydrolysis) and elimination (dehydrohalogenation). The following diagram illustrates these potential transformations.

Potential Degradation Pathways



Stability Testing Workflow



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References

- 1. moravek.com [moravek.com]
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